

# methyl fluoroacetate CAS number and chemical identifiers

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## Compound of Interest

Compound Name: Methyl fluoroacetate

Cat. No.: B1201745

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## Methyl Fluoroacetate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Methyl fluoroacetate** (MFA) is a highly toxic organofluorine compound with significant applications in research and as a rodenticide. Its toxicity stems from the "lethal synthesis" of fluorocitrate, a potent inhibitor of aconitase, leading to the disruption of the citric acid cycle. This guide provides a detailed overview of **methyl fluoroacetate**, including its chemical identifiers, physicochemical properties, synthesis protocols, and mechanism of action. Experimental methodologies and key signaling pathways are described to support researchers and professionals in the fields of toxicology, pharmacology, and drug development.

### Chemical Identity and Properties

**Methyl fluoroacetate** is a colorless liquid with a faint, fruity odor.<sup>[1]</sup> Due to its extreme toxicity, it has been studied for its potential use as a chemical weapon.<sup>[2]</sup>

### Chemical Identifiers

A comprehensive list of chemical identifiers for **methyl fluoroacetate** is provided in Table 1. This information is crucial for accurate identification and cross-referencing in research and

regulatory documentation.

Identifier	Value	Reference(s)
CAS Number	453-18-9	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	methyl 2-fluoroacetate	<a href="#">[1]</a>
SMILES	<chem>COC(=O)CF</chem>	<a href="#">[1]</a>
InChI	InChI=1S/C3H5FO2/c1-6-3(5)2-4/h2H2,1H3	<a href="#">[1]</a>
InChIKey	RJBYSQHLLIHSLT-UHFFFAOYSA-N	<a href="#">[1]</a>
PubChem CID	9959	<a href="#">[1]</a>
EC Number	207-218-7	<a href="#">[2]</a>
UNII	MO8U9H1FAS	<a href="#">[2]</a>
Synonyms	Fluoroacetic Acid Methyl Ester, MFA, TL 551	<a href="#">[1]</a> <a href="#">[2]</a>

## Physicochemical Properties

The key physicochemical properties of **methyl fluoroacetate** are summarized in Table 2. These properties are essential for understanding its behavior in various experimental and environmental settings.

Property	Value	Reference(s)
Molecular Formula	C3H5FO2	[1]
Molecular Weight	92.07 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Odor	Odorless or faint fruity	[2]
Melting Point	-35 °C	[2]
Boiling Point	104.5 °C	[2]
Density	1.174 g/cm <sup>3</sup> at 20 °C	[3]
Solubility in Water	117 g/L at 25 °C	[2]

## Synthesis and Experimental Protocols

The synthesis of **methyl fluoroacetate** can be achieved through several methods. The most common modern approach involves the reaction of methyl chloroacetate with potassium fluoride, often utilizing a phase-transfer catalyst.

### Synthesis from Methyl Chloroacetate and Potassium Fluoride

This method offers a high yield and is suitable for industrial-scale production.[4]

Experimental Protocol:

- Reactor Setup: In a reaction kettle, add potassium fluoride, a solvent, and a phase-transfer catalyst.[4]
  - Solvent: A mixture of dimethylformamide (DMF) and acetamide can be used.[1]
  - Catalyst: Phase-transfer catalysts such as tetrabutylammonium bromide or dodecyl(trimethyl)ammonium chloride can be employed.[1]

- Heating and Reaction: Stir the mixture and heat to the reaction temperature (typically 100-160 °C).[4]
- Addition of Reactant: Continuously add methyl chloroacetate to the reactor.[4]
- Condensation and Separation: The resulting gas mixture is passed through a two-stage condensation system. The first stage, at a higher temperature, condenses unreacted methyl chloroacetate, which is returned to the reactor. The second stage condenses the **methyl fluoroacetate** product.[4]

## Historical Synthesis Method

The original synthesis of **methyl fluoroacetate** was developed by Frédéric Swarts in 1896.[1]

Experimental Protocol:

This method involves the treatment of methyl iodoacetate with silver fluoride.[5] While historically significant, this procedure is generally considered more expensive and less efficient than modern methods.[5]

## Rodenticide Efficacy Testing

Standardized laboratory protocols for evaluating the efficacy of rodenticides, including those containing **methyl fluoroacetate**, are provided by the U.S. Environmental Protection Agency (EPA). These protocols detail the necessary steps for conducting laboratory efficacy tests.[6]

## Mechanism of Action and Signaling Pathways

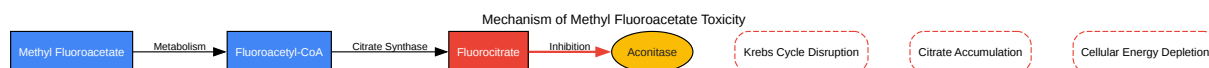
The toxicity of **methyl fluoroacetate** is a result of a process known as "lethal synthesis." [7] In the body, it is converted into a highly toxic metabolite that inhibits a key enzyme in cellular respiration.

## Inhibition of the Krebs Cycle

**Methyl fluoroacetate** itself is not the primary toxic agent. Once ingested, it is metabolized to fluoroacetyl-CoA. This intermediate then condenses with oxaloacetate in a reaction catalyzed by citrate synthase to form fluorocitrate.[7] Fluorocitrate is a potent competitive inhibitor of aconitase, an essential enzyme in the Krebs (or tricarboxylic acid) cycle.[1][7] This inhibition

blocks the conversion of citrate to isocitrate, leading to a buildup of citrate and a disruption of cellular energy production.[1][8]

The following diagram illustrates the metabolic pathway leading to the inhibition of the Krebs cycle by **methyl fluoroacetate**.



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Caption: Metabolic activation of **methyl fluoroacetate** and inhibition of the Krebs cycle.

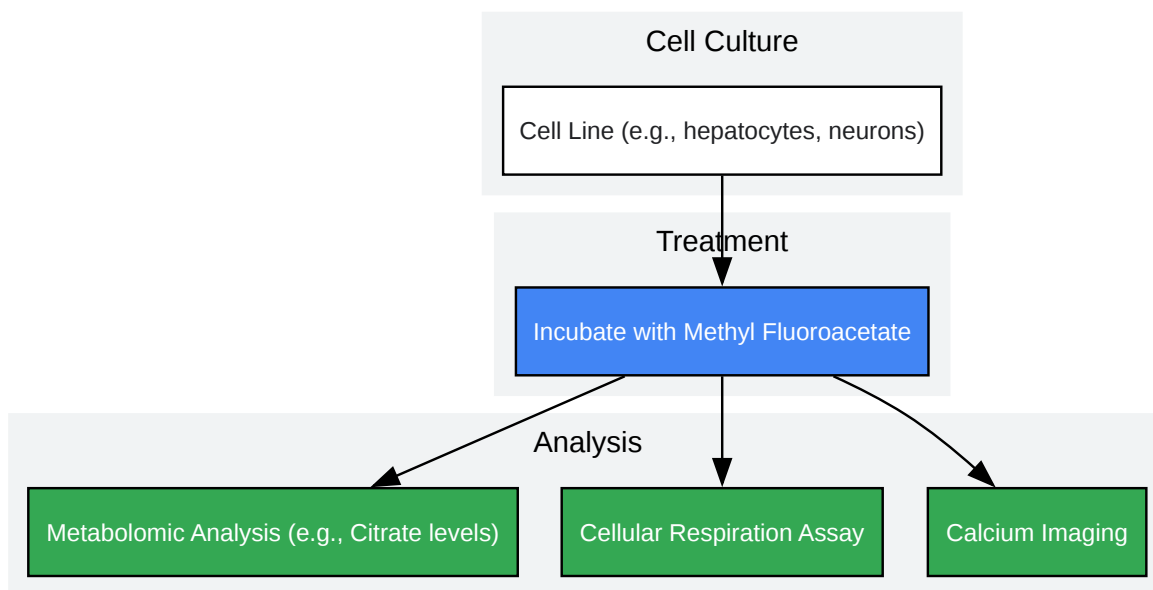
## Downstream Cellular Effects

The inhibition of aconitase and the subsequent disruption of the Krebs cycle have several downstream consequences for the cell:

- **Citrate Accumulation:** The blockage of the Krebs cycle leads to a significant accumulation of citrate within the cell.[9]
- **Energy Depletion:** The disruption of cellular respiration results in a decrease in ATP production, leading to cellular energy depletion.
- **Calcium Imbalance:** Studies have shown that fluoroacetate can lead to an increase in cytosolic calcium levels.[10]
- **Oxidative Stress:** The impairment of mitochondrial function can contribute to the generation of reactive oxygen species and oxidative stress.

The following diagram illustrates the experimental workflow for studying the effects of **methyl fluoroacetate** on cellular metabolism.

## Experimental Workflow for Studying MFA Effects



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Caption: Workflow for investigating the cellular effects of **methyl fluoroacetate**.

## Conclusion

**Methyl fluoroacetate** remains a compound of significant interest due to its potent biological activity. A thorough understanding of its chemical properties, synthesis, and mechanism of action is critical for researchers working in toxicology, drug development, and environmental science. The information and protocols provided in this guide serve as a comprehensive resource for professionals in these fields. Caution and strict adherence to safety protocols are paramount when handling this highly toxic substance.

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